

# preventing oxidation of tetraethylene glycol in experiments

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## Compound of Interest

Compound Name: Tetraethylene glycol

Cat. No.: B7798628

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## Technical Support Center: Tetraethylene Glycol (TEG)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the oxidation of **tetraethylene glycol** (TEG) in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is **tetraethylene glycol** (TEG) oxidation and why is it a concern?

A1: **Tetraethylene glycol**, like other ethers and polyethylene glycols, can undergo autoxidation when exposed to atmospheric oxygen, light, and heat. This process forms unstable peroxides and hydroperoxides.<sup>[1][2]</sup> These peroxide impurities can act as unwanted initiators in sensitive reactions, degrade the quality of your product, and in high concentrations, pose a significant safety hazard due to their potential for explosive decomposition upon heating or shock.<sup>[1][2][3]</sup>

Q2: How can I detect the presence of peroxides in my TEG?

A2: Several methods are available for detecting peroxides in TEG. Commercially available peroxide test strips offer a rapid, semi-quantitative assessment. For a more quantitative analysis, iodometric titration is a common and reliable method. This involves reacting the

peroxides with potassium iodide, which is oxidized to iodine, and then titrating the iodine with a standardized sodium thiosulfate solution.

Q3: What are the acceptable levels of peroxides in TEG for experimental use?

A3: The acceptable peroxide concentration depends on the specific application. The following table provides general guidelines:

Peroxide Concentration (ppm)	Hazard Level	Recommended Use
< 3	Reasonably Safe	Suitable for most laboratory procedures, including distillations and refluxes (with caution).
3 - 30	Moderate Hazard	Use with caution. Avoid concentration of the peroxides. Not recommended for distillation.
> 30	Serious Hazard	Unacceptable for use. The TEG must be treated to remove peroxides or disposed of as hazardous waste.
Visible Crystals or Oily Precipitate	Extremely Hazardous	DO NOT HANDLE. Treat as a potential explosive. Contact your institution's environmental health and safety office immediately.

## Troubleshooting Guide

Problem: My experiment is yielding unexpected side products or lower yields when using TEG as a solvent.

- Possible Cause: Peroxide contamination in the TEG may be initiating unwanted side reactions.

- Solution:
  - Test for Peroxides: Use peroxide test strips for a quick check. If positive, perform a quantitative analysis using the potassium iodide titration method to determine the peroxide concentration.
  - Purify the TEG: If peroxide levels are above the acceptable limit for your experiment, use one of the recommended peroxide removal protocols outlined below.
  - Proper Storage: After purification, store the TEG under an inert atmosphere (nitrogen or argon) in a tightly sealed, opaque container to prevent further oxidation.

Problem: I need to distill TEG, but I'm concerned about the risk of explosion due to peroxides.

- Possible Cause: Heating or concentrating TEG that contains peroxides can lead to a dangerous accumulation of explosive residues.
- Solution:
  - Test for Peroxides: It is crucial to ensure the TEG is free of peroxides before distillation. Test the TEG using a reliable method. The peroxide concentration should be as close to 0 ppm as possible.
  - Purify if Necessary: If any peroxides are detected, you must purify the TEG using the activated alumina or ferrous sulfate method before proceeding with distillation.
  - Safety Precautions: When distilling, never distill to dryness. Always leave at least 10-20% of the liquid in the distillation flask. Use a safety shield and appropriate personal protective equipment.

## Experimental Protocols

### Protocol 1: Quantitative Determination of Peroxides in TEG by Iodometric Titration

This method is based on the oxidation of potassium iodide by peroxides in an acidic solution, followed by titration of the liberated iodine with sodium thiosulfate.

#### Materials:

- **Tetraethylene Glycol (TEG)** sample
- Solvent mixture: 60% (v/v) glacial acetic acid in chloroform
- Saturated potassium iodide (KI) solution (freshly prepared)
- Standardized 0.01 N sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution
- Starch indicator solution (1%)
- Distilled water
- Erlenmeyer flask with a stopper
- Burette
- Pipettes

#### Procedure:

- Accurately weigh approximately 3 grams of the TEG sample into a 250 mL Erlenmeyer flask.
- Add 50 mL of the solvent mixture to the flask and swirl to dissolve the sample.
- Add 1 mL of freshly prepared saturated potassium iodide solution. Stopper the flask and swirl the contents vigorously for exactly 60 seconds.
- Immediately add 100 mL of distilled water and shake.
- Titrate the liberated iodine with the 0.01 N sodium thiosulfate solution until the yellow-brown color of the iodine fades to a pale straw color.
- Add 1-2 mL of the starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration with the sodium thiosulfate solution, adding it dropwise with constant swirling, until the blue color completely disappears.

- Record the volume of sodium thiosulfate solution used.
- Perform a blank titration using the same procedure but without the TEG sample.

Calculation:

$$\text{Peroxide Value (meq/kg)} = ((S - B) * N * 1000) / W$$

Where:

- S = Volume of  $\text{Na}_2\text{S}_2\text{O}_3$  solution used for the sample (mL)
- B = Volume of  $\text{Na}_2\text{S}_2\text{O}_3$  solution used for the blank (mL)
- N = Normality of the  $\text{Na}_2\text{S}_2\text{O}_3$  solution
- W = Weight of the TEG sample (g)

## Protocol 2: Removal of Peroxides from TEG using Activated Alumina

This method is effective for removing peroxides by passing the solvent through a column of activated alumina.

Materials:

- TEG containing peroxides
- Activated alumina (basic, 80-200 mesh)
- Chromatography column
- Glass wool
- Collection flask

Procedure:

- Prepare a chromatography column by placing a small plug of glass wool at the bottom.

- Fill the column with activated alumina. The amount of alumina will depend on the volume of TEG to be purified and the peroxide concentration. A general guideline is to use approximately 80g of alumina for every 100-400 mL of solvent.
- Slowly pass the TEG through the alumina column, collecting the purified solvent in a clean, dry flask.
- Test the collected TEG for the presence of peroxides to ensure their complete removal.
- Important: The peroxides are adsorbed onto the alumina. To safely dispose of the alumina, it should be rinsed with a dilute acidic solution of ferrous sulfate to destroy the adsorbed peroxides before disposal.

## Protocol 3: Removal of Peroxides from TEG using Ferrous Sulfate

This method involves the reduction of peroxides by ferrous sulfate.

Materials:

- TEG containing peroxides
- Ferrous sulfate heptahydrate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ )
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Distilled water
- Separatory funnel

Procedure:

- Prepare an acidified ferrous sulfate solution by dissolving 60 g of  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$  in 100 mL of water and carefully adding 6 mL of concentrated sulfuric acid.
- In a separatory funnel, combine the TEG with the acidified ferrous sulfate solution. A volume ratio of approximately 1:1 (TEG:ferrous sulfate solution) is a good starting point.

- Shake the separatory funnel vigorously for several minutes. Periodically vent the funnel to release any pressure buildup.
- Allow the layers to separate. Since TEG is miscible with water, this method works best by creating a two-phase system if possible, or by ensuring thorough mixing. Given the solubility of ferrous sulfate in ethylene glycols, this method should be effective.
- Test a small sample of the TEG layer for the presence of peroxides. If the test is positive, repeat the washing step with a fresh portion of the ferrous sulfate solution.
- Once the peroxides are removed, the TEG will need to be separated from the aqueous solution, which may require subsequent purification steps like distillation (after ensuring all peroxides are removed).

## Prevention of TEG Oxidation

Proactive measures are the most effective way to manage TEG oxidation.

## Storage and Handling

- Inert Atmosphere: Store TEG under an inert atmosphere of nitrogen or argon to displace oxygen.
- Opaque Containers: Use amber glass or other opaque containers to protect the TEG from light, which can catalyze peroxide formation.
- Tightly Sealed: Keep containers tightly sealed to prevent the ingress of atmospheric oxygen.
- Cool and Dark: Store in a cool, dark place. Avoid exposure to heat sources.
- Date and Test: Label containers with the date they were received and the date they were first opened. Test for peroxides periodically, especially for containers that have been open for an extended period.

## Use of Antioxidants

The addition of a radical scavenger like Butylated Hydroxytoluene (BHT) can significantly inhibit peroxide formation.

- **Recommended Concentration:** While specific data for TEG is limited, a common concentration range for BHT in various applications is 0.0001% to 0.5%. For stabilizing laboratory solvents, a concentration of around 0.01% (100 ppm) is often effective.
- **Mechanism:** BHT donates a hydrogen atom to the peroxy radicals, terminating the radical chain reaction of autoxidation. The resulting BHT radical is relatively stable and does not propagate the chain reaction.

## Inert Gas Sparging

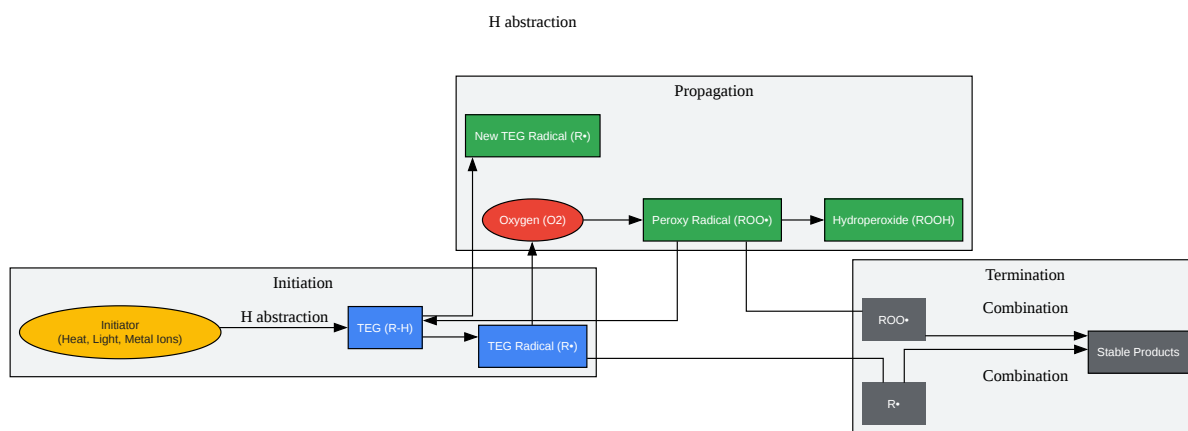
Bubbling an inert gas, such as nitrogen or argon, through the TEG can effectively remove dissolved oxygen, thereby preventing oxidation.

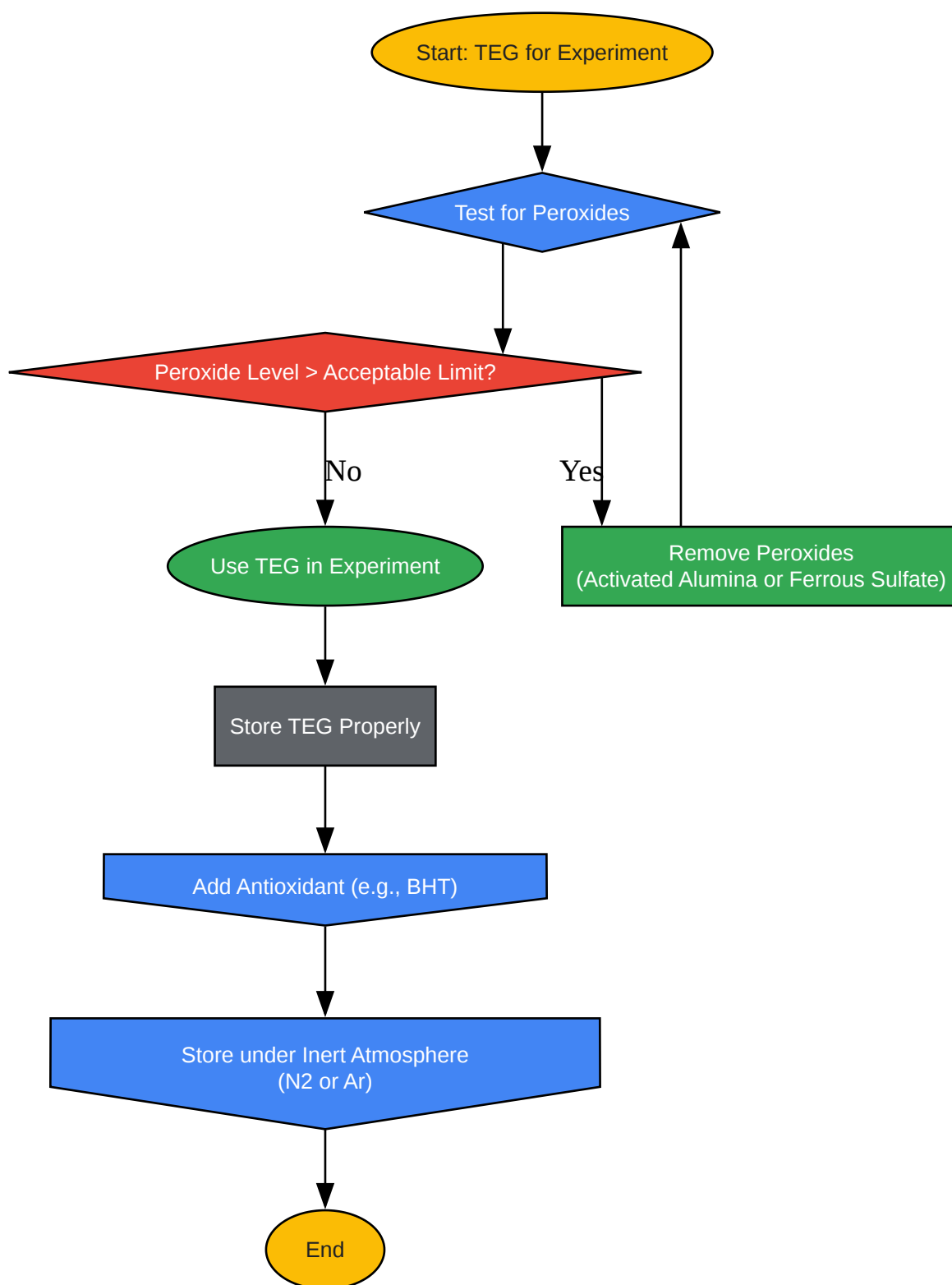
Procedure:

- Place the TEG in a suitable flask.
- Insert a long needle or a gas dispersion tube connected to a source of inert gas, ensuring the tip is below the surface of the liquid.
- Bubble the inert gas through the TEG for a sufficient amount of time (e.g., 15-30 minutes) to displace the dissolved oxygen.
- After sparging, maintain a positive pressure of the inert gas over the TEG.

## Visualizations







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